

Personal protective equipment for handling DL-Threonine

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Compound of Interest

Compound Name: DL-Threonine

Cat. No.: B555098

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Essential Safety and Handling Guide for DL-Threonine

For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for handling **DL-Threonine**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans. While **DL-Threonine** is not classified as a hazardous substance, adherence to good laboratory practices is crucial to maintain a safe research environment.^{[1][2]}

Personal Protective Equipment (PPE)

Although **DL-Threonine** is not considered hazardous, wearing appropriate PPE is a fundamental safety measure in any laboratory setting. The following table summarizes the recommended PPE for handling this compound.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [3] [4]
Skin Protection	Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin exposure. [3] [4]
Respiratory Protection	Under normal use and with adequate ventilation, respiratory protection is not typically required. [3] [5] If dust is generated, a particulate filter respirator (e.g., P1) may be necessary. [6]

Quantitative Safety Data

The following table summarizes key quantitative data for **DL-Threonine**.

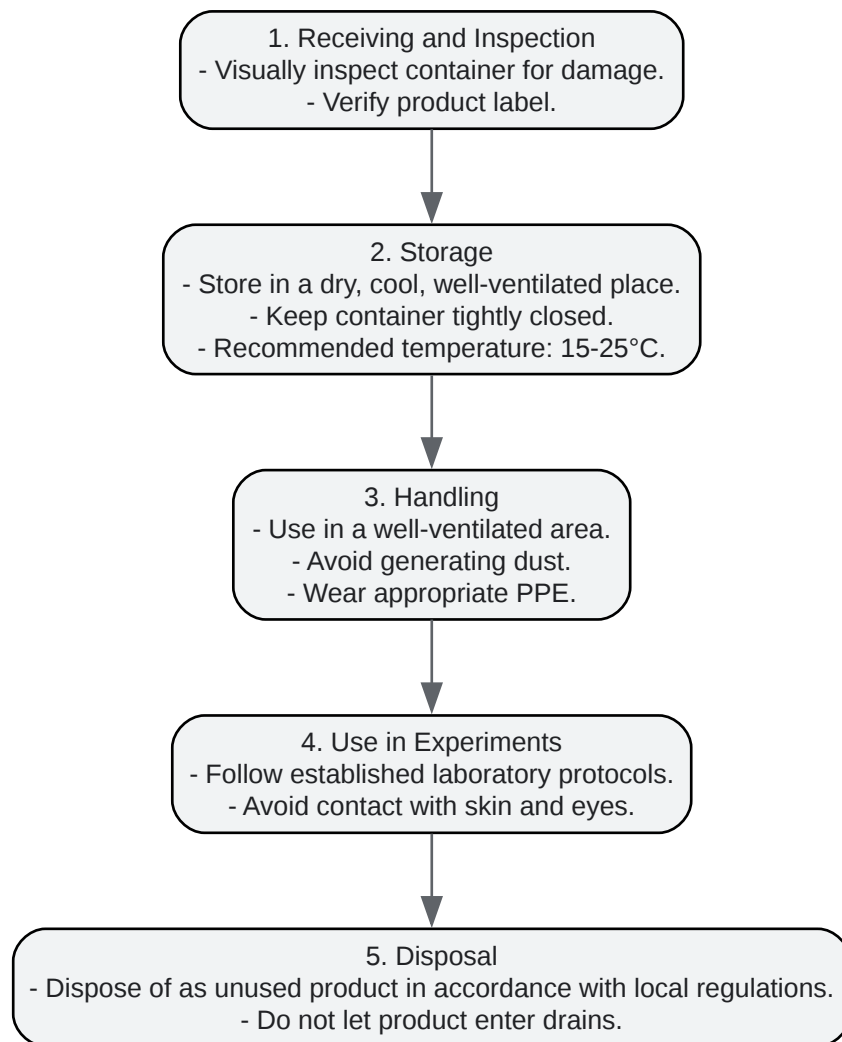
Data Point	Value	Species	Test Guideline
Acute Oral Toxicity (LD50)	> 2,000 mg/kg	Rat (female)	OECD Test Guideline 423
Acute Inhalation Toxicity (LC50)	> 5.15 mg/l (4 h)	Rat (male and female)	-

Source: Sigma-Aldrich Safety Data Sheet[\[2\]](#)

Operational Plan: From Receipt to Disposal

A systematic approach to handling **DL-Threonine** minimizes risks and ensures the integrity of the compound.

Operational Workflow for DL-Threonine Handling



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*Operational Workflow for **DL-Threonine** Handling*

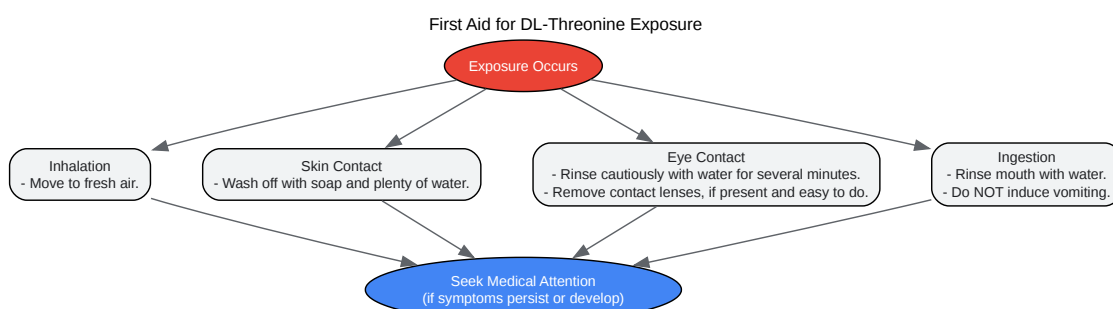
- **Receiving and Inspection:** Upon receipt, visually inspect the container for any signs of damage or leaks. Confirm that the product name and CAS number (80-68-2) on the label match the order.[1]
- **Storage:** Store the container in a dry, cool, and well-ventilated area.[2][7] Keep the container tightly closed to prevent moisture absorption. The recommended storage temperature is

between 15–25 °C.[8] For stock solutions, storage at -20°C for up to one month or -80°C for up to six months is advised.[9]

- Handling: Always handle **DL-Threonine** in a well-ventilated area to minimize inhalation of any dust.[2] General industrial hygiene practices should be followed.[2] Avoid contact with skin and eyes.[4] Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.
- Disposal: Dispose of unused **DL-Threonine** and its container in accordance with local, state, and federal regulations.[10] Do not dispose of the chemical into drains or the environment.[2] [6] Contaminated packaging should be handled in the same manner as the substance itself. [6]

Immediate First Aid Procedures

In the event of exposure, follow these immediate first aid measures.



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*First Aid for **DL-Threonine** Exposure*

- Following Inhalation: If dust is inhaled, move the individual to fresh air.[6][8] If breathing becomes difficult, seek medical attention.
- Following Skin Contact: If the substance comes into contact with skin, wash the affected area with soap and plenty of water.[2] Remove any contaminated clothing.
- Following Eye Contact: In case of eye contact, immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][11] If contact lenses are worn, remove them if it is easy to do so and continue rinsing.[11] Seek medical attention if irritation develops or persists.
- Following Ingestion: If swallowed, rinse the mouth with water.[2][6] Never give anything by mouth to an unconscious person.[2] Call a doctor if you feel unwell.[6][8]

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